

Application Note: Spectrophotometric Determination of Direct Red 10 Concentration

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Compound of Interest

Compound Name: C.I. Direct Red 10

CAS No.: 2429-70-1

Cat. No.: B1197060

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Abstract

This application note provides a comprehensive and technically detailed guide for the quantitative determination of Direct Red 10, a double azo dye, in aqueous solutions using UV-Visible spectrophotometry. The protocol is designed for researchers, scientists, and professionals in drug development and quality control who require a reliable, rapid, and cost-effective method for dye concentration analysis. By explaining the causality behind experimental choices, this guide emphasizes scientific integrity and provides self-validating protocols grounded in the fundamental principles of the Beer-Lambert Law. Included are step-by-step methodologies for determining the dye's maximum absorbance wavelength (λ_{max}), preparing standards, generating a robust calibration curve, and analyzing unknown samples.

Introduction to the Principle and Analyte

Direct Red 10: A Profile

Direct Red 10 (C.I. 22145) is a synthetic organic dye characterized by the presence of two azo groups ($-\text{N}=\text{N}-$), which act as the primary chromophores responsible for its color.^{[1][2]} Its chemical formula is $\text{C}_{32}\text{H}_{20}\text{N}_6\text{Na}_2\text{O}_8\text{S}_2$ with a molecular weight of 746.64 g/mol.^[1] It is readily

soluble in water, forming a wine-red to product-red solution, a property that makes it suitable for analysis in aqueous media.^[1] The accurate quantification of such dyes is critical in various fields, including pharmaceutical formulation, textile manufacturing, and environmental monitoring, to ensure product quality, process control, and regulatory compliance.

The Beer-Lambert Law: The Foundation of Quantification

UV-Visible spectrophotometry is a powerful analytical technique for quantifying chromophoric substances. The methodology is governed by the Beer-Lambert Law, which establishes a linear relationship between the absorbance of light and the concentration of the absorbing species in a solution.^[3]^[4]

The law is expressed as:

$$A = \epsilon cl$$

Where:

- A is the absorbance (a unitless value).^[3]
- ϵ (epsilon) is the molar absorptivity coefficient, an intrinsic property of the molecule at a specific wavelength (units: $\text{L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$).^[5]
- c is the molar concentration of the analyte (units: $\text{mol} \cdot \text{L}^{-1}$).
- l is the path length of the cuvette, which is typically standardized to 1 cm.^[4]

The core principle is that a colored solution, like Direct Red 10, absorbs light in a specific region of the visible spectrum. A red dye predominantly absorbs light in the green region (complementary color), allowing the red wavelengths to be transmitted to the observer's eye or the instrument's detector.^[6] By measuring the amount of light absorbed by a sample, we can accurately determine its concentration.

Core Experimental Design and Rationale

The Criticality of Maximum Absorbance Wavelength (λ_{max})

The selection of the analytical wavelength is the most critical step in developing a spectrophotometric method. Measurements should be made at the wavelength of maximum absorbance, known as λ_{max} .

Causality: Measuring at λ_{max} provides two key advantages:

- **Maximum Sensitivity:** According to the Beer-Lambert law, absorbance is directly proportional to concentration. At λ_{max} , the molar absorptivity (ϵ) is at its highest value, meaning that for a given concentration, the absorbance signal is strongest. This ensures the highest possible sensitivity for detecting and quantifying the analyte.[7]
- **Minimized Deviation:** The absorbance spectrum is relatively flat at the peak of the λ_{max} . This minimizes potential errors that could arise from slight wavelength calibration inaccuracies of the spectrophotometer, thereby enhancing the method's robustness and reproducibility.[7]

The Calibration Curve: A Self-Validating System

A calibration curve is an indispensable tool for ensuring the trustworthiness of the quantification. It is generated by measuring the absorbance of a series of standard solutions of known concentrations.

Trustworthiness: The calibration curve serves as a self-validating system for each experimental run. By plotting absorbance versus concentration, a linear relationship should be observed, as predicted by the Beer-Lambert Law. The quality of this linear fit is statistically evaluated by the coefficient of determination (R^2). An R^2 value of ≥ 0.995 is typically considered evidence of a strong linear correlation, confirming that the instrument and protocol are performing correctly within the tested concentration range.[8] Any significant deviation from linearity can indicate issues such as solution instability, instrumental error, or that the concentrations are outside the linear range of the assay.

Materials, Reagents, and Instrumentation

- **Instrumentation:** A calibrated UV-Visible Spectrophotometer capable of scanning from at least 400 nm to 700 nm.

- Reagents:
 - Direct Red 10 powder (CAS 2429-70-1)
 - Deionized (DI) water or other appropriate high-purity solvent.
- Glassware and Equipment:
 - Grade A volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
 - Grade A volumetric pipettes (e.g., 1 mL, 2 mL, 5 mL, 10 mL)
 - Analytical balance (readable to at least 0.1 mg)
 - 1 cm path length quartz or polystyrene cuvettes
 - Pipette controller and tips

Detailed Experimental Protocols

Protocol 1: Determination of λ_{max} for Direct Red 10

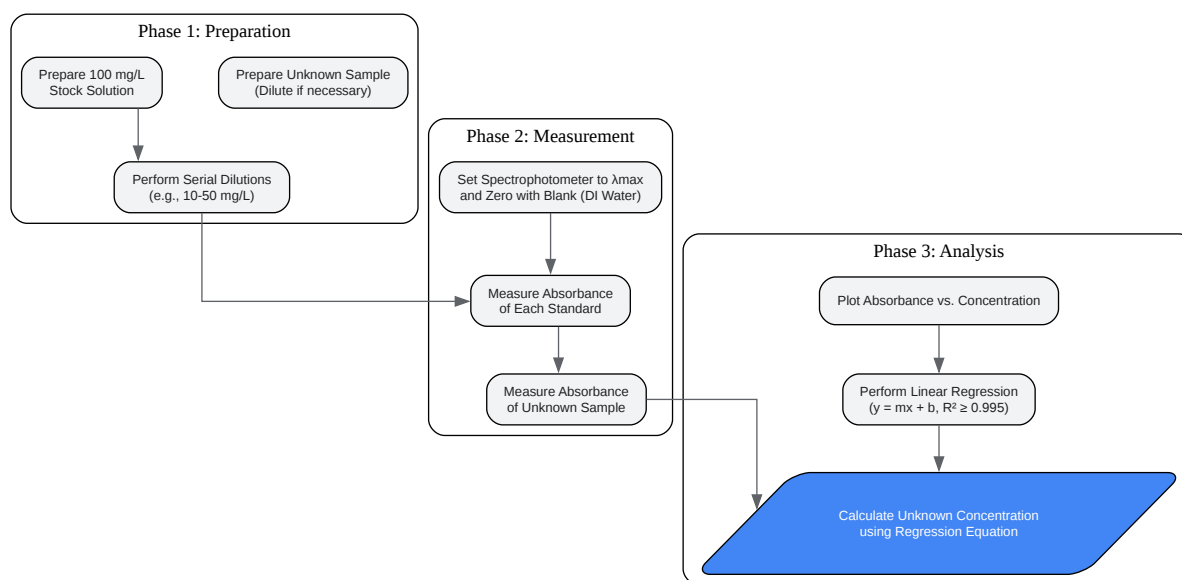
- Prepare a Mid-Range Solution: Prepare a solution of Direct Red 10 in DI water with a concentration expected to yield an absorbance between 0.5 and 0.8 AU. A concentration of approximately 10-15 mg/L is a suitable starting point.
- Prepare a Blank: Fill a cuvette with the same solvent (DI water) used to prepare the dye solution. This will be used to zero the instrument.
- Calibrate the Spectrophotometer: Place the blank cuvette in the spectrophotometer and perform a baseline correction or "auto zero" function.
- Scan the Spectrum: Replace the blank with the cuvette containing the Direct Red 10 solution. Perform a wavelength scan across the visible spectrum (e.g., from 400 nm to 700 nm).
- Identify λ_{max} : The wavelength at which the highest absorbance peak is recorded is the λ_{max} for Direct Red 10. Record this value for all subsequent measurements.

Protocol 2: Preparation of Standard Solutions

- Prepare a Primary Stock Solution (e.g., 100 mg/L):
 - Accurately weigh 10.0 mg of Direct Red 10 powder using an analytical balance.
 - Quantitatively transfer the powder to a 100 mL Grade A volumetric flask.
 - Add approximately 50 mL of DI water and sonicate or swirl gently until the dye is fully dissolved.
 - Dilute to the 100 mL calibration mark with DI water. Stopper and invert the flask several times to ensure homogeneity.^[9] This is your 100 mg/L stock solution.
- Perform Serial Dilutions: Prepare a series of at least five standard solutions from the stock solution using Grade A volumetric glassware.^[8] An example dilution series is provided below.

Standard ID	Stock Solution Volume (mL)	Final Volume (mL)	Final Concentration (mg/L)
STD-1	1.0 of 100 mg/L Stock	10.0	10.0
STD-2	2.0 of 100 mg/L Stock	10.0	20.0
STD-3	3.0 of 100 mg/L Stock	10.0	30.0
STD-4	4.0 of 100 mg/L Stock	10.0	40.0
STD-5	5.0 of 100 mg/L Stock	10.0	50.0

Diagram: Experimental Workflow



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Caption: Workflow for Direct Red 10 quantification.

Protocol 3: Generation of the Calibration Curve

- **Set Wavelength:** Set the spectrophotometer to the predetermined λ_{max} for Direct Red 10.
- **Zero the Instrument:** Use a cuvette filled with DI water to zero the absorbance.
- **Measure Standards:** Starting with the least concentrated standard (STD-1), measure the absorbance of each standard solution.

- Best Practice: Rinse the cuvette twice with a small amount of the solution to be measured before filling it for the reading.[\[10\]](#)
- Ensure the cuvette is clean, free of bubbles, and properly aligned in the sample holder.
- Record Data: Record the absorbance for each standard concentration.
- Plot the Data: Create a scatter plot with Concentration (mg/L) on the x-axis and the corresponding Absorbance on the y-axis.[\[8\]](#)
- Perform Linear Regression: Apply a linear trendline to the data points. Display the equation of the line ($y = mx + b$) and the R^2 value on the plot.

Protocol 4: Determination of an Unknown Concentration

- Prepare the Unknown Sample: If the unknown sample is expected to be highly concentrated, perform an accurate dilution with DI water to ensure its absorbance falls within the linear range of the calibration curve (e.g., between the absorbance of STD-1 and STD-5). Record the dilution factor.
- Measure Absorbance: Using the same instrument settings and blank, measure the absorbance of the unknown sample.
- Verify Range: Confirm that the measured absorbance is within the absorbance range of your standards. If it is higher than the most concentrated standard, a further dilution is required.

Data Analysis and Interpretation

Sample Calibration Data and Plot

Concentration (mg/L)	Absorbance (AU) at λ_{max}
10.0	0.215
20.0	0.431
30.0	0.644
40.0	0.862
50.0	1.075

Example Plot: A plot of this data would yield a linear equation similar to $y = 0.0215x + 0.001$ with an R^2 value of 0.9999.

Calculating the Unknown Concentration

To calculate the concentration of the unknown sample, use the equation from your linear regression.

Let the regression equation be: $A = (m * C) + b$

Rearrange to solve for Concentration (C): $C = (A - b) / m$

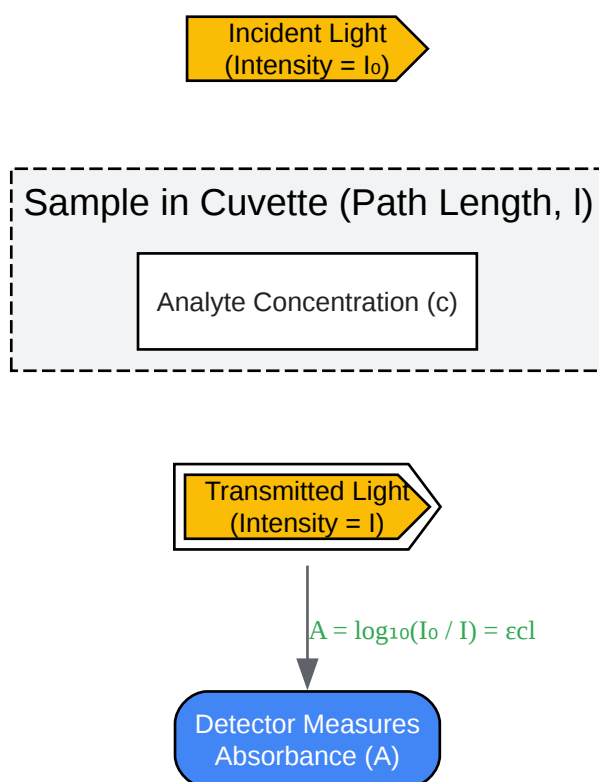
- A = Measured absorbance of the unknown sample
- m = Slope of the calibration curve
- b = y-intercept of the calibration curve

Sample Calculation:

- Measured absorbance of the unknown = 0.550 AU
- From the sample plot: m = 0.0215, b = 0.001
- Calculated concentration = $(0.550 - 0.001) / 0.0215 = 25.53 \text{ mg/L}$

If the unknown sample was diluted, multiply this calculated concentration by the dilution factor to obtain the original concentration. For example, if a 1:10 dilution was performed, the original concentration would be $25.53 \text{ mg/L} * 10 = 255.3 \text{ mg/L}$.

Diagram: Beer-Lambert Law Visualization



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Caption: Conceptual model of the Beer-Lambert Law.

Method Validation, Troubleshooting, and Best Practices

To ensure the highest level of scientific integrity, the method should be validated for its intended purpose.[11][12] Key validation parameters include:

- Linearity: Assessed by the R² value of the calibration curve.
- Precision: The closeness of agreement between replicate measurements, typically expressed as relative standard deviation (RSD).
- Accuracy: The closeness of the measured value to the true value, often assessed by analyzing a certified reference material or through spike-recovery experiments.

- Limit of Detection (LOD) and Limit of Quantification (LOQ): The lowest concentrations that can be reliably detected and quantified, respectively.

Common Issue	Potential Cause	Recommended Solution
Non-linear Calibration Curve (low R ²)	- Pipetting errors.- Standard degradation.- Concentration range exceeds linear dynamic range.	- Use calibrated Grade A pipettes.- Prepare fresh standards daily.- Narrow the concentration range of standards.
High Absorbance (>2.0 AU)	- Sample is too concentrated.	- Accurately dilute the sample with the blank solvent and re-measure. Apply the dilution factor to the final calculation.
Drifting Baseline/Readings	- Spectrophotometer lamp not stabilized.- Dirty or mismatched cuvettes.	- Allow the instrument to warm up for at least 30 minutes.- Use a matched pair of clean, unscratched cuvettes for the blank and samples.

References

- The Beer-Lambert Law. (2023). Chemistry LibreTexts. [\[Link\]](#)
- Direct Red 10. (2012). World dye variety. [\[Link\]](#)
- Beer-Lambert Law | Transmittance & Absorbance. (n.d.). Edinburgh Instruments. [\[Link\]](#)
- How to Make a Calibration Curve: A Step-by-Step Guide. (2022). Lab Manager. [\[Link\]](#)
- Experiment 10 Dye Concentration Using a UV-Vis Spectrophotometer. (n.d.). Valencia College. [\[Link\]](#)
- Molar absorption coefficient. (2023). Wikipedia. [\[Link\]](#)

- Characterization and Selection by Optical Absorption and Emission Spectrophotometry of a Series of Red Dyes. (2021). Journal of Biomedical Research & Environmental Sciences. [\[Link\]](#)
- Spectrophotometric Determination of a Food Dye. (2020). YouTube. [\[Link\]](#)
- Development and Validation of an Effective Spectrophotometric Method. (2019). ResearchGate. [\[Link\]](#)
- Validation of a UV-spectrophotometric analytical method for determination of LPSF/AC04. (2014). SciELO. [\[Link\]](#)
- Spectrophotometric Determination Of Drugs Using N-Bromosuccinimide And Rhodamine-B Dye. (2013). International Journal of ChemTech Research. [\[Link\]](#)

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Sources

- [1. worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
- [2. jelsciences.com](http://jelsciences.com) [jelsciences.com]
- [3. edinst.com](http://edinst.com) [edinst.com]
- [4. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- [5. Molar absorption coefficient - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [6. ageconsearch.umn.edu](http://ageconsearch.umn.edu) [ageconsearch.umn.edu]
- [7. science.valenciacollege.edu](http://science.valenciacollege.edu) [science.valenciacollege.edu]
- [8. How to Make a Calibration Curve: A Step-by-Step Guide | Lab Manager](http://labmanager.com) [labmanager.com]
- [9. sphinxsai.com](http://sphinxsai.com) [sphinxsai.com]
- [10. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [11. researchgate.net](http://researchgate.net) [researchgate.net]

- [12. scielo.br \[scielo.br\]](https://scielo.br)
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